

# A Comparative Analysis of the Radiopacity of Tricalcium Silicate-Based Cements

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## Compound of Interest

Compound Name: *Tricalcium silicate*

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The radiopacity of dental materials is a critical property that allows for their visualization on radiographs, enabling clinicians to assess the quality of application and to monitor the material over time. For **tricalcium silicate**-based cements, which are widely used in endodontic procedures, adequate radiopacity is essential to distinguish the material from surrounding anatomical structures such as dentin and bone. This guide provides a comparative evaluation of the radiopacity of several commercially available **tricalcium silicate**-based cements, supported by experimental data from peer-reviewed studies.

## Experimental Protocols

The evaluation of radiopacity for dental root canal sealing materials is standardized by the International Organization for Standardization (ISO) 6876:2012 and the American National Standards Institute/American Dental Association (ANSI/ADA) Specification No. 57. The general experimental protocol followed in the cited studies is as follows:

- Specimen Preparation:
  - The **tricalcium silicate**-based cements are mixed according to the manufacturers' instructions.
  - The mixed cement is placed into a mold, typically a plexiglass plate with circular wells of a specific diameter (e.g., 5 mm or 10 mm) and a standardized thickness (e.g., 1 mm), to create disc-shaped specimens.

- A glass plate is often used to ensure a flat, uniform surface.
- The specimens are allowed to set completely under controlled conditions (e.g., at 37°C and 100% humidity).
- Radiographic Imaging:
  - The set specimens are placed on a digital radiographic sensor (e.g., a phosphor plate or a charge-coupled device sensor).
  - An aluminum step-wedge with varying thicknesses (e.g., 1 to 12 mm in 1 mm increments) is placed alongside the specimens on the same sensor. The aluminum step-wedge serves as a reference for quantifying radiopacity.
  - Radiographs are taken using a dental X-ray unit with standardized exposure parameters (e.g., 70 kVp, 8 mA), a fixed source-to-sensor distance (e.g., 30 cm), and a set exposure time (e.g., 0.32 s).
- Data Analysis:
  - The digital radiographic images are analyzed using software to measure the greyscale values (optical density) of both the cement specimens and the different steps of the aluminum wedge.
  - A calibration curve is generated by plotting the known thickness of the aluminum steps against their measured greyscale values.
  - The mean greyscale value of each cement specimen is then used to determine its equivalent radiopacity in millimeters of aluminum (mm Al) by interpolation from the calibration curve.
  - Statistical analysis is performed to compare the radiopacity values of the different cements.

## Quantitative Data on Radiopacity

The following table summarizes the radiopacity values of various **tricalcium silicate**-based cements as reported in the scientific literature. The values are expressed in millimeters of

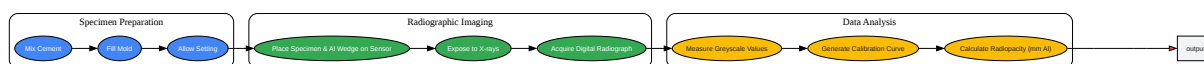
aluminum (mm Al) equivalent.

Cement Brand	Radiopacifying Agent	Mean Radiopacity (mm Al) $\pm$ SD	Reference
ProRoot MTA	Bismuth Oxide	4.32 $\pm$ 0.17	[1][2][3]
OrthoMTA	Bismuth Oxide	3.92 $\pm$ 0.09	[1][2][3]
NeoMTA 2	Tantalum Oxide	3.83 $\pm$ 0.07	[1][2][3]
MM-MTA	Bismuth Oxide	5.90	[4]
BioAggregate	Tantalum Oxide	3.78	[4]
Biodentine	Zirconium Oxide	2.29 $\pm$ 0.21	[1][2][3]
Biodentine	Zirconium Oxide	3.42	[4]

Note: Variations in radiopacity values for the same material across different studies may be attributed to minor differences in experimental methodologies, such as the specific radiographic equipment and settings used.[1]

## Experimental Workflow

The following diagram illustrates the typical workflow for evaluating the radiopacity of **tricalcium silicate**-based cements.



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*Experimental workflow for radiopacity assessment.*

## Comparison and Conclusion

Based on the presented data, there are notable differences in the radiopacity of various **tricalcium silicate**-based cements. ProRoot MTA and MM-MTA consistently demonstrate high levels of radiopacity, significantly exceeding the minimum requirement of 3 mm Al set by the ISO 6876 standard.[1][4] OrthoMTA, NeoMTA 2, and BioAggregate also exhibit radiopacity values that are well above this threshold.[1][2][3][4]

In contrast, Biodentine has been reported to have lower radiopacity values, in some cases falling below the ISO 6876:2012 recommendation.[1][5] The lower radiopacity of Biodentine is attributed to its use of zirconium oxide as a radiopacifier, which is more biocompatible than the bismuth oxide found in some other MTA-based products.[5] While sufficient for many clinical applications, the lower radiopacity of Biodentine may make it more challenging to differentiate from dentin in certain radiographic assessments.[1]

In conclusion, all the evaluated **tricalcium silicate**-based cements possess some degree of radiopacity, which is crucial for their clinical use. However, the choice of cement may be influenced by the desired level of radiopacity for a specific endodontic procedure. Materials with higher radiopacity, such as ProRoot MTA, offer clearer visibility on radiographs. All the tested materials, with the occasional exception of Biodentine, met the minimum radiopacity requirements set by ISO and ANSI/ADA standards.[2]

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## References

- 1. Radiopacity evaluation of calcium silicate cements - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Radiopacity evaluation of calcium silicate cements - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. RADIOPACITY EVALUATION OF THREE CALCIUM SILICATE-BASED MATERIALS BY DIGITAL RADIOGRAPHY | Semantic Scholar [semanticscholar.org]
- 5. scispace.com [scispace.com]

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